

Scarcity of Benurestat safety and hazard data

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Compound of Interest

Compound Name: Benurestat

Cat. No.: B1294842

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Technical Support Center: Benurestat

This technical support center provides guidance for researchers, scientists, and drug development professionals working with **Benurestat**. It addresses the significant scarcity of comprehensive safety and hazard data for this compound and offers best practices for its handling and use in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is the known safety and hazard profile of **Benurestat**?

Published data on the safety and hazards of **Benurestat** is scarce.[1] A Material Safety Data Sheet (MSDS) classifies it as harmful if swallowed (Acute toxicity, Oral, Category 4) and very toxic to aquatic life with long-lasting effects.[2] One study involving single oral administrations to humans at 15 mg/kg and 25 mg/kg reported no apparent adverse effects.[1][3] However, it is crucial to note that the chemical, physical, and toxicological properties of **Benurestat** have not been thoroughly investigated.

Q2: What are the primary hazards researchers should be aware of when working with **Benurestat**?

Based on the available MSDS, the primary hazards are:

- Acute Oral Toxicity: Harmful if swallowed.[2]
- Environmental Hazard: Very toxic to aquatic life with long-lasting effects.[2]

- Suspected Genetic Defects: One safety data sheet indicates it is suspected of causing genetic defects.

Due to the limited toxicological data, it is prudent to handle **Benurestat** as a potentially hazardous substance.

Q3: Are there any known adverse effects from experimental use?

A study in humans reported no apparent adverse effects at single oral doses of 15 mg/kg and 25 mg/kg.[1][3] However, this was a limited study, and a comprehensive safety profile in humans has not been established. Researchers should monitor for any unexpected physiological changes during in vivo experiments.

Q4: What is the mechanism of action of **Benurestat**?

Benurestat is primarily known as a urease inhibitor.[1][3] It functions by binding to the active site of the urease enzyme, which is essential for its catalytic activity. This inhibition prevents the hydrolysis of urea into ammonia and carbon dioxide.[1] It has also been classified as an aldose reductase inhibitor.[1]

Troubleshooting Guide

Issue: Uncertainty about appropriate personal protective equipment (PPE) due to lack of data.

- Solution: In the absence of comprehensive data, a conservative approach is recommended. Standard laboratory PPE, including safety goggles, gloves, and a lab coat, should be considered the minimum requirement. If there is a risk of generating dust or aerosols, use respiratory protection and work in a well-ventilated area or a fume hood.[2]

Issue: Accidental exposure (e.g., ingestion, skin contact).

- Solution:
 - Ingestion: If swallowed, call a poison center or doctor immediately if you feel unwell. Rinse mouth.[2]
 - Skin Contact: Rinse skin thoroughly with large amounts of water and remove contaminated clothing.[2]

- Eye Contact: Remove contact lenses if present, and flush eyes immediately with large amounts of water. Seek prompt medical attention.[\[2\]](#)
- Inhalation: Move to fresh air immediately.[\[2\]](#)

Issue: How to manage waste disposal for **Benurestat** and contaminated materials.

- Solution: **Benurestat** is classified as very toxic to aquatic life with long-lasting effects.[\[2\]](#) Therefore, it should not be disposed of in standard drains or trash. Dispose of contents and containers to an approved waste disposal plant.[\[2\]](#) Follow all local, state, and federal regulations for hazardous waste disposal. Avoid release to the environment.[\[2\]](#)

Data Summary

Table 1: **Benurestat** Hazard Classification

Hazard Class	Category	Hazard Statement	Source
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[2]
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life	[2]
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects	[2]
Germ Cell Mutagenicity	Category 2	H341: Suspected of causing genetic defects	

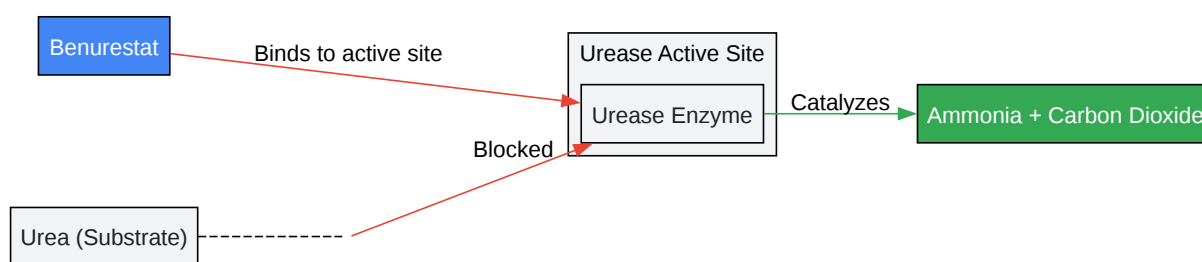
Experimental Protocols

Protocol: General Handling of **Benurestat** in a Research Setting

- Risk Assessment: Before beginning any experiment, conduct a thorough risk assessment, acknowledging the limited safety data.

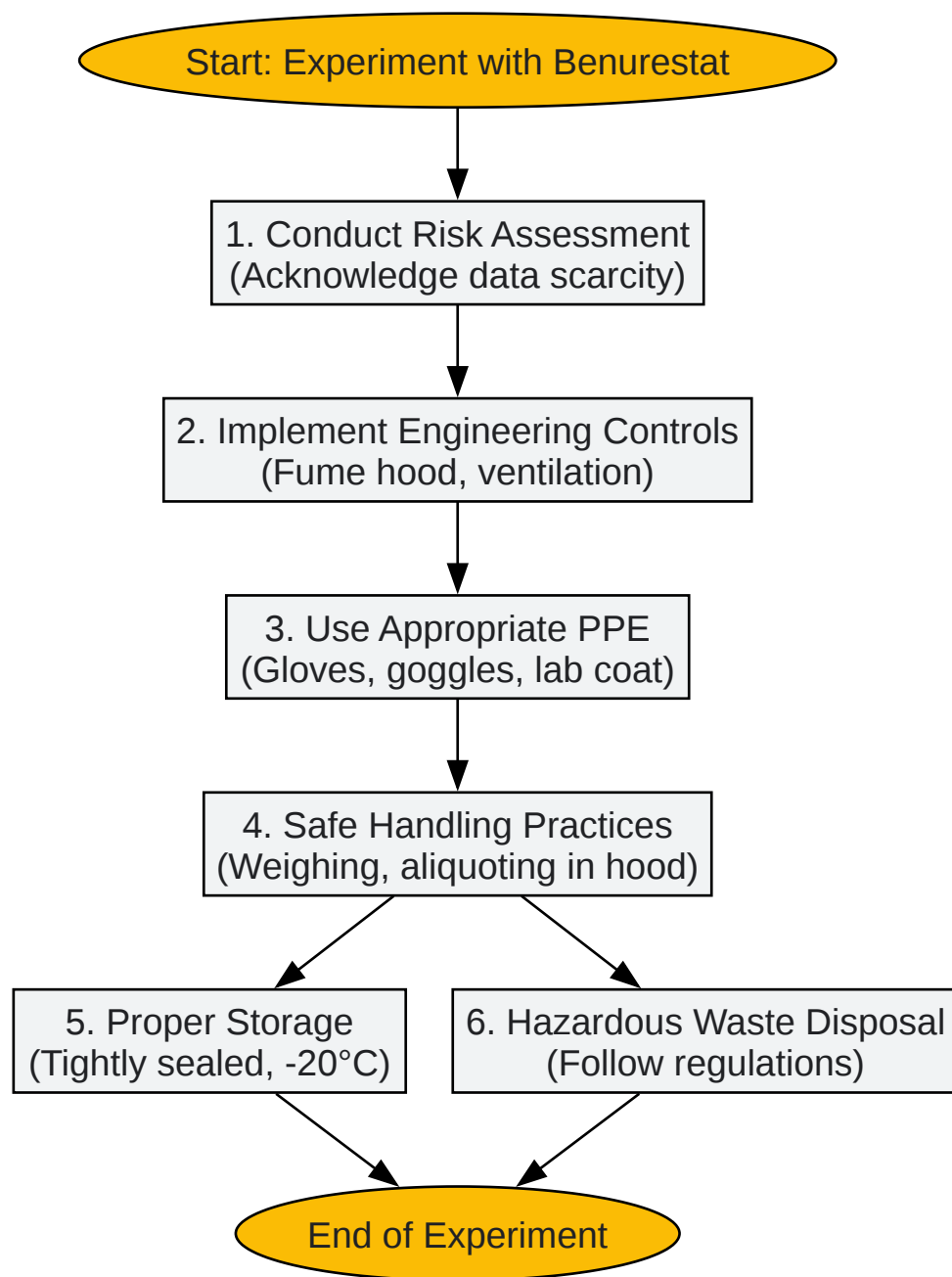
- Engineering Controls: Use a chemical fume hood or other ventilated enclosure, especially when handling the powdered form, to avoid inhalation of dust.[2]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety glasses with side shields or goggles, and a lab coat.
- Weighing and Aliquoting: When weighing the powder, do so in a fume hood or a balance enclosure to minimize dust generation. Prepare stock solutions in a fume hood.
- Storage: Keep the container tightly sealed in a cool, well-ventilated area.[2] Recommended storage is at -20°C for powder or -80°C in solvent.[2]
- Spill Management: In case of a spill, collect the spillage and dispose of it as hazardous waste.[2] Avoid dust formation.
- Waste Disposal: Dispose of all waste containing **Benurestat** as hazardous chemical waste, following institutional and regulatory guidelines. Avoid environmental release.[2]

Visualizations



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Caption: Mechanism of action of **Benurestat** as a urease inhibitor.



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Caption: Recommended workflow for handling **Benurestat**.

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